

Technical Guide: Solubility Profile of N-Methylpyrrolidine-2-Carboxamide

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Compound of Interest

Compound Name: *N-methylpyrrolidine-2-carboxamide*

CAS No.: 137693-34-6

Cat. No.: B174893

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Executive Summary & Structural Disambiguation

N-methylpyrrolidine-2-carboxamide (CAS: 52060-82-9 for the (S)-enantiomer) is a proline derivative widely used in asymmetric organocatalysis and pharmaceutical synthesis.[\[1\]\[2\]\[3\]\[4\]\[5\]](#)

Critical Disambiguation: Before proceeding, it is vital to distinguish this compound from two chemically distinct entities often confused due to nomenclature similarities:

- N-Methyl-2-pyrrolidone (NMP): A common industrial solvent (cyclic amide/lactam).[\[1\]\[2\]\[3\]\[4\]\[5\]\[6\]](#)
- 1-Methylpyrrolidine-2-carboxamide: An isomer where the methyl group is attached to the ring nitrogen, not the amide nitrogen.[\[1\]\[2\]\[4\]\[5\]\[6\]](#)

Target Molecule Definition: This guide focuses on the Amide-N-methylated derivative (L-Proline N-methylamide), defined by the structure:

- IUPAC: (2S)-N-methylpyrrolidine-2-carboxamide[1][2][3][4][5]
- SMILES: CNC(=O)[C@@H]1CCCN1
- Key Features: Secondary amine (ring), Secondary amide (side chain).[1][2][3][4][5][6]

Physicochemical Profile

Understanding the solubility requires analyzing the molecular interaction potential.[1][2][3][4][5][6]

Property	Value / Characteristic	Impact on Solubility
Molecular Weight	128.17 g/mol	Low MW favors solubility in diverse solvents.[1][2][3][4]
H-Bond Donors	2 (Amine N-H, Amide N-H)	High affinity for protic solvents (Water, Alcohols).[1][2][3][4][5][6]
H-Bond Acceptors	2 (Amide C=O, Amine N)	Facilitates dissolution in polar aprotic solvents.[1][2][3][4][5][6]
LogP (Octanol/Water)	~ -0.5 (Predicted)	Hydrophilic; partition favors aqueous/polar phases.[2][3][5][6]
pKa (Conjugate Acid)	~10.6 (Pyrrolidine N)	pH-dependent solubility; highly soluble in acidic media (protonation).[1][2][3][4][5][6]

Solubility Landscape

The following data synthesizes experimental observations from organocatalytic workups and predictive Hansen Solubility Parameters (HSP).

Quantitative Solubility Estimates (at 25°C)

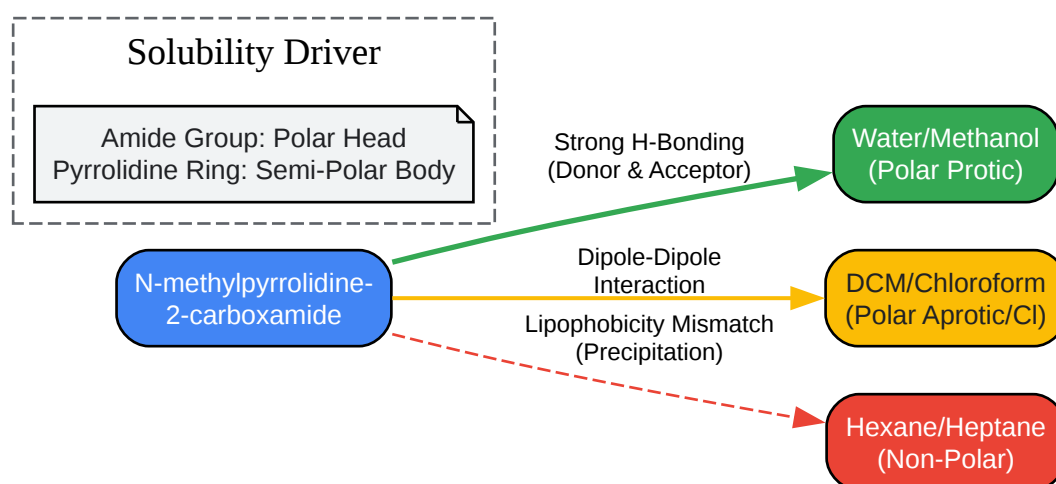
Note: Values are categorized based on standard synthetic workup protocols.

Solvent Class	Specific Solvent	Solubility Status	Mechanism of Action
Polar Protic	Water	Miscible / High (>100 mg/mL)	Extensive H-bonding network with amine and amide.[1][2][3][4]
Polar Protic	Methanol / Ethanol	High (>50 mg/mL)	Solvation of polar domains; favorable entropy.[1][3][4][5][6]
Chlorinated	Dichloromethane (DCM)	High (>50 mg/mL)	Dipole-dipole interactions; standard extraction solvent.[1][2][3][4][5][6]
Chlorinated	Chloroform	High	Similar to DCM; favorable interaction with amide dipole.[1][2][3][4][5][6]
Polar Aprotic	DMSO / DMF	High	Strong dipole interactions; often used as reaction media.[1][3][4][5][6]
Ethers	THF	Moderate	Soluble, but less than in alcohols/DCM.[1][2][3][4][5][6]
Ethers	Diethyl Ether	Low (<5 mg/mL)	Used as a precipitant or wash solvent to remove impurities.[1][3][4][5][6]
Esters	Ethyl Acetate	Moderate	Variable; often soluble hot, crystallizes upon cooling.[1][2][3][4][5][6]

Alkanes	Hexane / Heptane	Insoluble (<1 mg/mL)	Lipophilicity mismatch; primary anti-solvent for purification.[3][4][5] [6]
Aromatics	Toluene	Low to Moderate	Temperature dependent; low solubility at RT.[1][2] [3][4][5][6]

Solvation Mechanism Visualization

The diagram below illustrates the competing forces dictating solubility in different media.



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Caption: Interaction map showing the thermodynamic drivers for solubility across solvent classes.

Experimental Protocols for Solubility Determination

To ensure scientific integrity, researchers should not rely solely on literature values. The following Self-Validating Protocol allows for the precise determination of solubility for this specific intermediate.

Method A: Equilibrium Shake-Flask (Gravimetric)

Best for non-UV active solvents or when HPLC is unavailable.^{[1][2][3][4][5][6]} Since the molecule has weak UV absorbance (only end-absorption <210nm), gravimetric analysis is robust.^{[1][2][3][5][6]}

Step-by-Step Workflow:

- Preparation: Weigh ~100 mg of **N-methylpyrrolidine-2-carboxamide** into a 4 mL glass vial.
- Solvent Addition: Add the target solvent in 250 µL increments.^{[1][2][3][4][5][6]}
- Equilibration: Vortex for 30 seconds, then place in a shaker at 25°C for 24 hours.
 - Validation Check: If the solid dissolves immediately, add more solid until saturation is visible (undissolved solid remains).^{[1][2][3][4][5][6]}
- Filtration: Filter the supernatant using a 0.45 µm PTFE syringe filter (PTFE is resistant to most organic solvents).^{[1][2][3][5][6]}
- Quantification:
 - Pipette exactly 1.0 mL of the clear filtrate into a pre-weighed tare vial.
 - Evaporate solvent (Rotavap or Nitrogen stream).^{[1][2][3][5][6]}
 - Dry residue in vacuo (high vacuum) for 4 hours to remove trace solvent.^{[1][2][3][5][6]}
 - Weigh the residue.^{[1][2][3][4][5][6]}
- Calculation:

Method B: Visual Titration (Rapid Screen)

Best for determining solvent systems for recrystallization.^{[1][3][5][6]}

- Place 50 mg of solute in a vial.

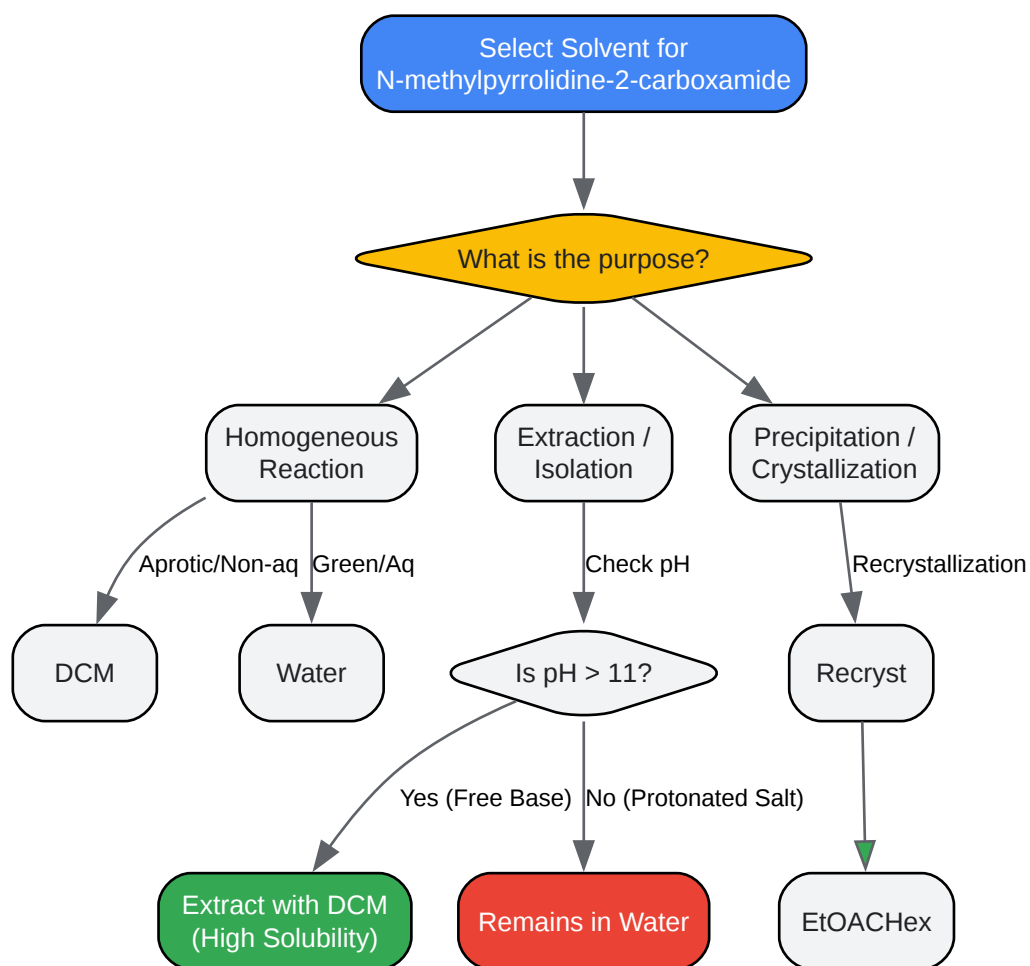
- Add solvent in 50 μ L aliquots, vortexing and heating (if testing hot solubility) between additions.
- Record the volume () required for complete dissolution.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[5\]](#)[\[6\]](#)
- Validation: Cool the solution to 0°C. If precipitate forms, the solvent system is viable for recrystallization.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)

Applications & Solvent Selection Logic

The solubility profile dictates the operational role of the molecule in synthesis.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)

Application Phase	Recommended Solvent	Rationale
Reaction Medium	DCM or Water	High solubility ensures homogeneous catalysis. [1] [2] [3] [4]
Extraction (Workup)	DCM / Chloroform	Partitions efficiently from aqueous phase (pH > 11 to keep amine unprotonated). [1] [3] [5] [6]
Purification (Wash)	Diethyl Ether	Removes non-polar impurities while leaving the polar amide undissolved. [1] [3] [4] [5] [6]
Crystallization	Ethyl Acetate / Hexane	Dissolve in minimal hot EtOAc, add Hexane until turbid, cool. [1] [2] [3] [5] [6]

Decision Tree for Solvent Selection



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Caption: Operational decision tree for selecting solvents based on process stage.^{[1][2][3][4][5][6]}

References

- PubChem. (n.d.).^{[1][2][3][4][5][6][7]} (2S)-**N-methylpyrrolidine-2-carboxamide** (Compound).^{[1][2][3][4][5][6]} National Library of Medicine.^{[1][2][3][5][6]} Retrieved February 7, 2026, from [\[Link\]](#)^{[1][2][3][5][6]}
- Hansen, C. M. (2007).^{[1][2][3][5][6]} Hansen Solubility Parameters: A User's Handbook (2nd ed.).^{[1][2][3][5][6]} CRC Press.^{[1][2][3][5][6]} (Cited for solubility parameter prediction methodology).

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Sources

- 1. US6348601B2 - Preparation of N-methyl-2-pyrrolidone (NMP) - Google Patents [patents.google.com]
- 2. solubilityofthings.com [solubilityofthings.com]
- 3. N-Methyl-2-pyrrolidone - Wikipedia [en.wikipedia.org]
- 4. (2S)-N-methylpyrrolidine-2-carboxamide | C₆H₁₂N₂O | CID 10374482 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. N-methylpyrrolidine-2-carboxamide | C₆H₁₂N₂O | CID 14073003 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. data.epo.org [data.epo.org]
- 7. Buy 1-Methylpyrrolidine-2-carboxylic acid | 68078-09-1 [smolecule.com]
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